

Application Notes and Protocols: Synthesis of the Ochnaflavone Diaryl Ether Linkage

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Compound of Interest

Compound Name: Ochnaflavone

Cat. No.: B1238491

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Audience: Researchers, scientists, and drug development professionals.

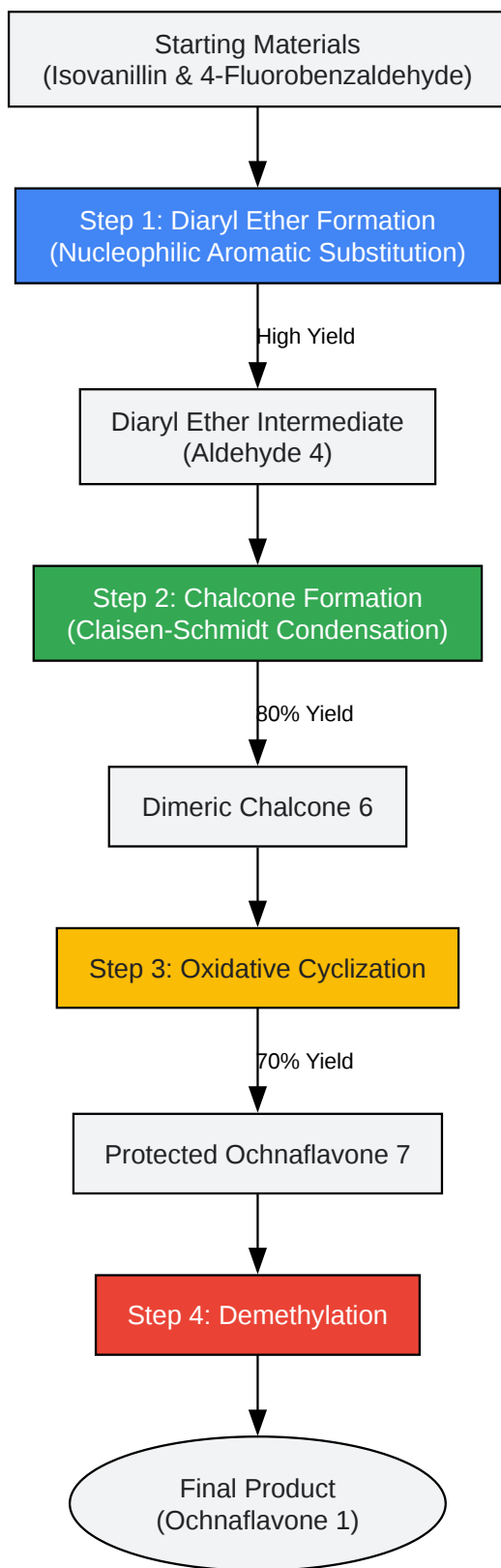
Introduction: **Ochnaflavone** is a naturally occurring biflavonoid where two flavonoid units, apigenin and luteolin, are connected by a diaryl ether linkage.^[1] This structural feature is crucial for its significant biological activities, which include anticancer, anti-inflammatory, and antiviral properties.^{[1][2]} The synthesis of **Ochnaflavone** presents a considerable challenge, with the strategic formation of the C-O-C diaryl ether bond being one of the most critical steps.^{[1][3][4]} These notes detail the primary techniques and protocols for constructing this key linkage, focusing on the successful total synthesis of **Ochnaflavone**.

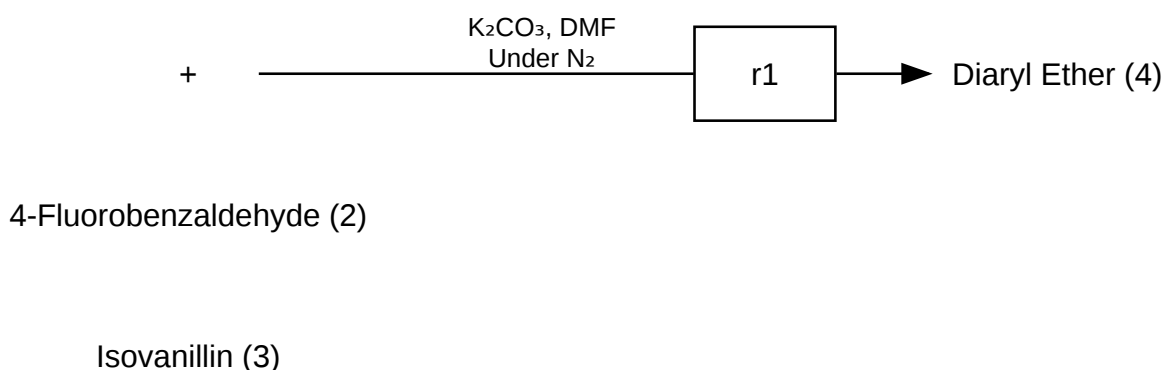
Primary Technique: Nucleophilic Aromatic Substitution (S_NAr)

The most successfully reported method for creating the diaryl ether linkage in **Ochnaflavone** synthesis is through a nucleophilic aromatic substitution (S_NAr) reaction.^[1] This approach circumvents the harsh conditions and inconsistencies associated with other methods like the Ullmann condensation.^{[1][4]} The strategy involves the reaction of a phenol with an activated aryl halide. In the total synthesis of **Ochnaflavone**, this was achieved by reacting isovanillin with 4-fluorobenzaldehyde under basic conditions to produce the key diaryl ether intermediate.^[1]

Logical Workflow for Ochnaflavone Synthesis

The overall synthesis is a multi-step process that begins with the crucial formation of the diaryl ether, followed by the construction of the biflavonoid scaffold.





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